

An In-depth Technical Guide to Trimethyl Phosphonoacetate

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Compound of Interest

Compound Name: Trimethyl phosphonoacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trimethyl phosphonoacetate**, a pivotal reagent in modern organic synthesis and pharmaceutical development. The document details its chemical and physical properties, synthesis protocols, and key applications, with a focus on its role in the Horner-Wadsworth-Emmons reaction.

Core Properties of Trimethyl Phosphonoacetate

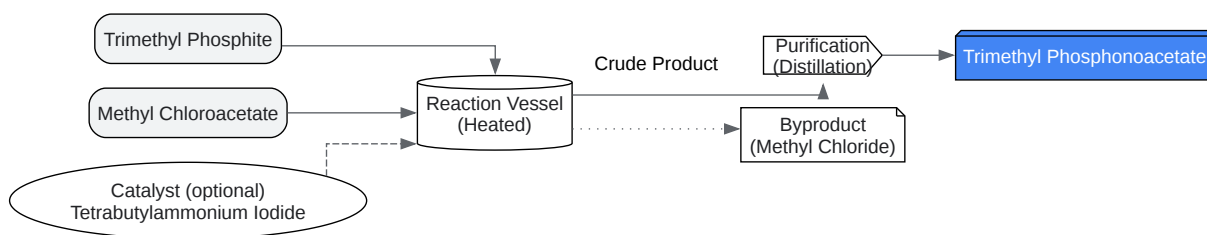
Trimethyl phosphonoacetate, with the molecular formula $C_5H_{11}O_5P$, is a versatile organophosphorus compound widely utilized for creating carbon-carbon double bonds.^{[1][2][3]} It is a clear, colorless to light yellow liquid.^{[1][4]} Its stability and reactivity make it an essential tool in the synthesis of complex organic molecules, including a variety of pharmaceutical agents and natural products.^{[1][4]}

Table 1: Physicochemical Properties of **Trimethyl Phosphonoacetate**

Property	Value
Molecular Formula	C5H11O5P[1][2][5][3][4][6][7][8][9]
Molecular Weight	182.11 g/mol [1][2][5][3][4][6][7][8][9]
CAS Number	5927-18-4[1][2][5][3]
Appearance	Clear colorless to light yellow liquid[1][4]
Density	1.125 - 1.253 g/mL at 25 °C[1][4][6][8]
Boiling Point	106 - 118 °C at 0.85 - 3 mmHg[1][4]
Refractive Index	n20/D 1.437 (lit.)[1][4][6][8]
Flash Point	70 - 113 °C (158 - 235.4 °F)[6][8]
Solubility	Slightly miscible with water[1]

Synthesis of Trimethyl Phosphonoacetate

The primary industrial method for synthesizing **trimethyl phosphonoacetate** is the Michaelis-Arbuzov reaction.[10][11][12] This reaction involves the nucleophilic attack of a trialkyl phosphite, such as trimethyl phosphite, on an alkyl halide, in this case, methyl chloroacetate.[1][7][12] The process is known for its efficiency in forming a carbon-phosphorus bond.[11]



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Caption: Synthesis workflow for **Trimethyl Phosphonoacetate**.

This protocol is a representative example of the synthesis of **trimethyl phosphonoacetate**.

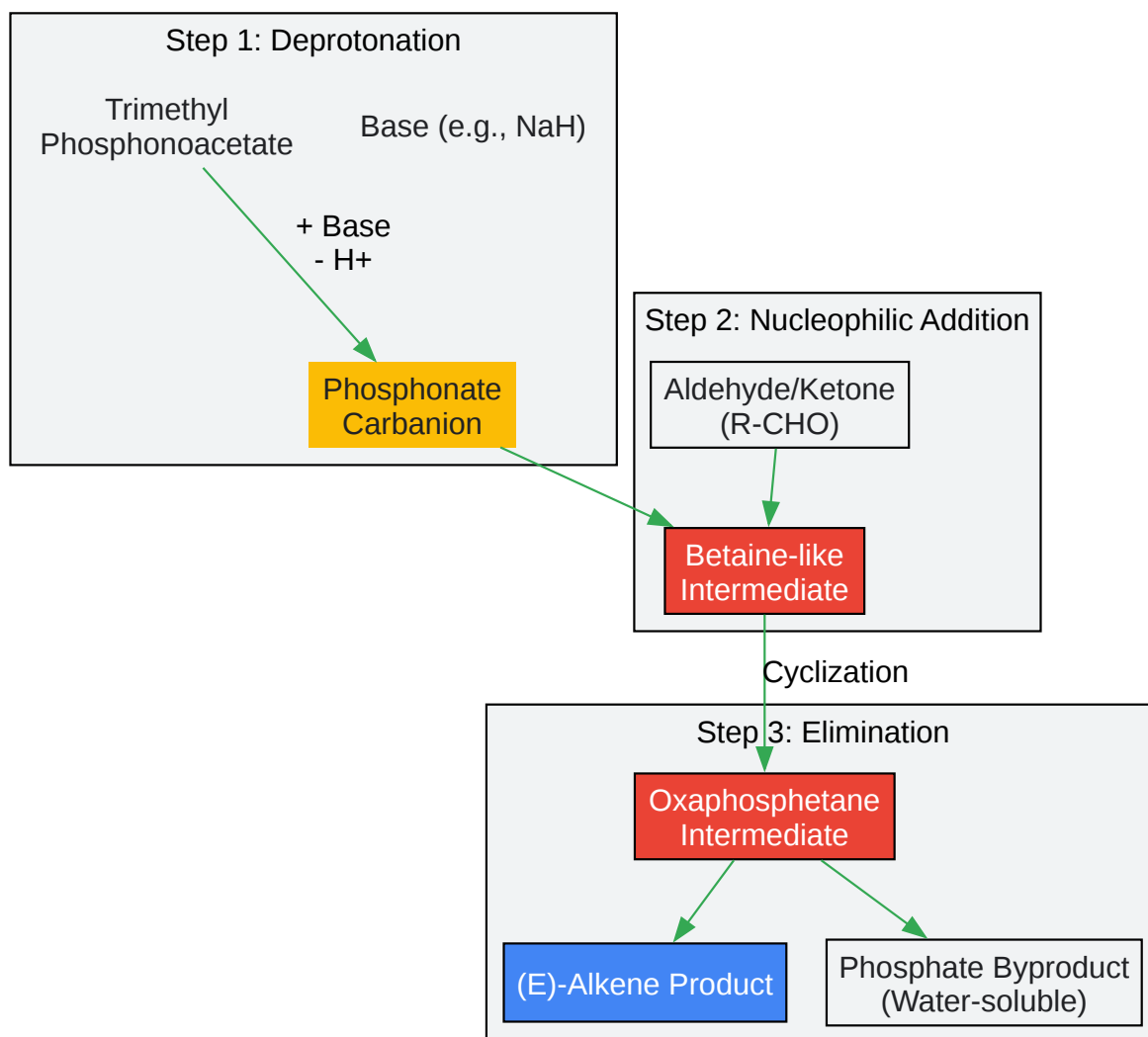
- Preparation: In a reaction vessel equipped with a stirrer and a reflux condenser, heat methyl chloroacetate (2.5 mol) to approximately 118 °C.[7]
- Reaction: Add trimethyl phosphite (5.5 mol) dropwise to the heated methyl chloroacetate over a period of 2.5 hours.[7] The reaction is exothermic, and the temperature may rise to 125 °C.[7]
- Incubation: Maintain the reaction mixture at 125 °C for an additional 2 hours after the addition is complete to ensure the reaction goes to completion.[7] The byproduct, methyl chloride, is volatile and can be collected using a suitable trapping system.[13]
- Purification: After cooling, the crude product is purified by vacuum distillation. The fraction collected at 125 °C / 8 Torr is the high-purity **trimethyl phosphonoacetate**. [7]

Key Applications in Synthesis and Drug Development

Trimethyl phosphonoacetate is a cornerstone reagent for several critical organic transformations, most notably the Horner-Wadsworth-Emmons (HWE) reaction.

The HWE reaction is a widely used method for the synthesis of alkenes from aldehydes or ketones.[14] When using **trimethyl phosphonoacetate**, the reaction provides a reliable route to α,β -unsaturated esters, predominantly with an (E)-stereochemistry.[14][15] This transformation is fundamental in the synthesis of many natural products and active pharmaceutical ingredients.[16]

The reaction proceeds via the deprotonation of the phosphonate to form a stabilized carbanion, which then undergoes a nucleophilic attack on the carbonyl compound.[14] The resulting intermediate collapses to form the alkene and a water-soluble phosphate byproduct, which is easily removed during workup.[15][16]



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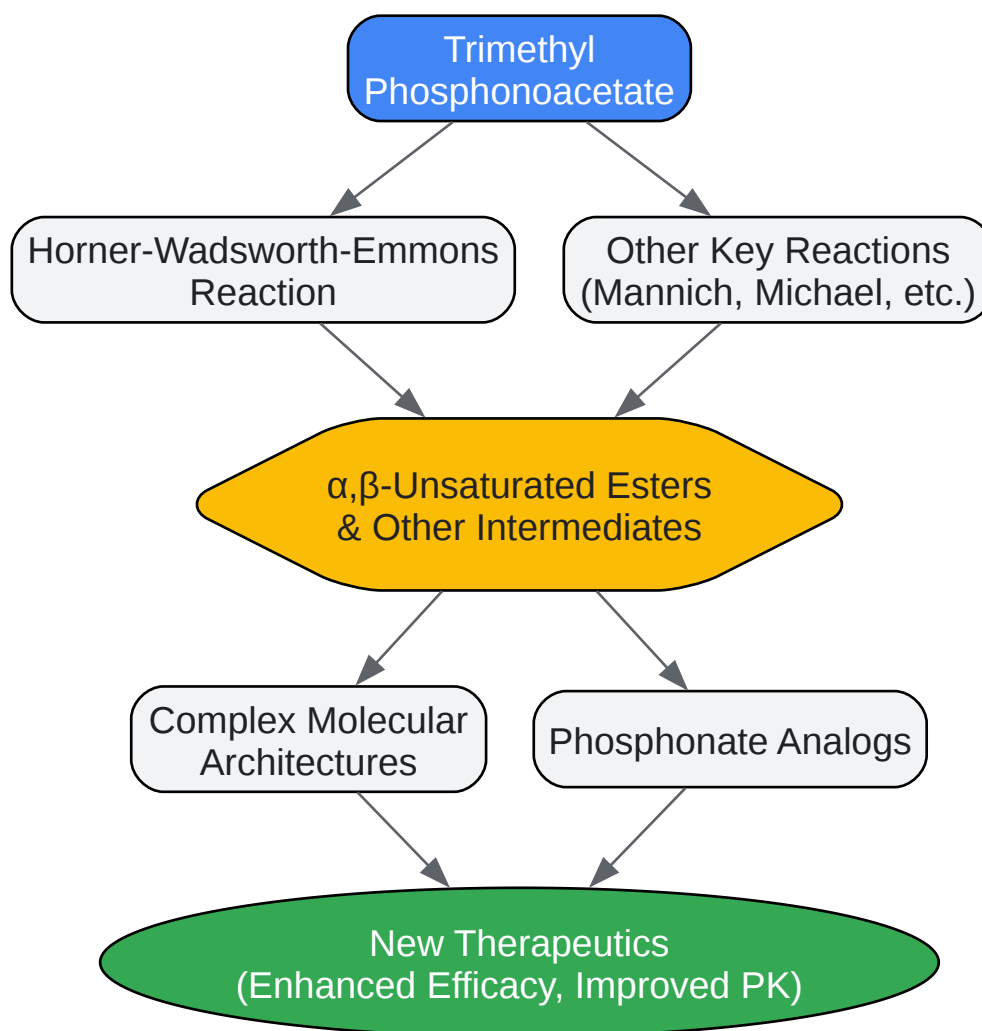
Caption: Mechanism of the Horner-Wadsworth-Emmons reaction.

- **Anion Formation:** In an inert atmosphere, suspend a strong base (e.g., sodium hydride, 1.1 eq.) in a dry aprotic solvent (e.g., THF, DME).[16] Cool the suspension to 0 °C. Add **trimethyl phosphonoacetate** (1.0 eq.) dropwise. Allow the mixture to stir for 30-60 minutes to ensure complete formation of the phosphonate carbanion.[14]

- **Carbonyl Addition:** Add a solution of the aldehyde or ketone (1.0 eq.) in the same dry solvent to the carbanion solution at 0 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir until the starting material is consumed (monitored by TLC or LC-MS).
- **Workup:** Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by column chromatography to yield the desired α,β -unsaturated ester.

Trimethyl phosphonoacetate is a vital building block in the pharmaceutical and agrochemical industries.[\[4\]](#)[\[17\]](#)

- **Drug Development:** It is instrumental in synthesizing complex molecular scaffolds found in modern therapeutics.[\[18\]](#) Researchers use it to create phosphonate analogs of known drugs, which can lead to improved efficacy, better pharmacokinetic profiles, and novel mechanisms of action.[\[4\]](#)[\[18\]](#)
- **Other Reactions:** Beyond the HWE reaction, it is used in intramolecular Mannich-type reactions for synthesizing alkaloid cores like sarain A, as well as in organocatalytic oxa-Michael additions and heterocyclization reactions.[\[1\]](#)
- **Agrochemicals:** The compound is a key intermediate in the production of herbicides and insecticides.[\[4\]](#) It also finds application as a plant growth regulator.[\[17\]](#)



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Caption: Role of **Trimethyl Phosphonoacetate** in drug development.

Conclusion

Trimethyl phosphonoacetate is a powerful and versatile reagent with a significant impact on organic synthesis. Its central role in the Horner-Wadsworth-Emmons reaction and other key transformations makes it indispensable for researchers in academia and industry. For professionals in drug development and agrochemical research, a thorough understanding of this compound's properties and reactivity is crucial for innovating and creating novel, high-value molecules.

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